

Methyldifluorosilane: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Methyldifluorosilane*

Cat. No.: *B1625915*

[Get Quote](#)

An In-depth Guide to the Synthesis, Commercial Availability, and Spectroscopic Properties of **Methyldifluorosilane**, a Promising Building Block for Novel Therapeutics.

Introduction

Methyldifluorosilane (CH_3SiHF_2) is a fluorinated organosilicon compound that is gaining interest within the research and drug development communities. The incorporation of fluorine into drug candidates is a well-established strategy in medicinal chemistry to enhance a variety of properties, including metabolic stability, lipophilicity, and binding affinity. The difluoromethyl group (CHF_2) in particular is recognized as a valuable bioisostere for hydroxyl, thiol, and amine functionalities, offering unique hydrogen bonding capabilities.^{[1][2]} This technical guide provides a comprehensive overview of the commercial availability, synthesis, and key analytical data for **Methyldifluorosilane**, intended to support researchers in its application.

Commercial Availability

Methyldifluorosilane (CAS No. 420-34-8) is available from a number of specialized chemical suppliers. While not a large-scale commodity chemical, it can be sourced in research and development quantities. The purity of commercially available **Methyldifluorosilane** is typically 98% or higher.

Table 1: Commercial Suppliers of **Methyldifluorosilane**

Supplier	Reported Purity	Notes
ABCR GmbH & Co. KG	98%	
APAC Pharmaceutical, LLC	Inquiry	
Benchchem	Inquiry	
ChemicalBook	Inquiry (lists 4 suppliers)	
Conier Chem and Pharma Limited	Inquiry	

This table is not exhaustive and represents a snapshot of publicly available information. Researchers should contact suppliers directly for current availability, pricing, and detailed specifications.

Physicochemical Properties

A summary of the key physical and chemical properties of **Methyldifluorosilane** is provided in Table 2.

Table 2: Physicochemical Properties of **Methyldifluorosilane**

Property	Value
Molecular Formula	CH ₄ F ₂ Si
Molecular Weight	82.12 g/mol
CAS Number	420-34-8
Boiling Point	-35.6 °C
Dipole Moment	2.11 D[3]
SMILES	C--INVALID-LINK--F
InChI Key	DZVMPZZLNXJNLL-UHFFFAOYSA-N[3]

Experimental Protocols

Synthesis of Methyldifluorosilane

A robust and scalable synthesis of **Methyldifluorosilane** has been reported in the patent literature (WO2016/32767 A1).[4] The method involves the ring-opening fluorination of 2,4,6,8-tetramethylcyclotetrasiloxane (D₄) with boron trifluoride diethyl etherate (BF₃·OEt₂).

Reaction Scheme:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CF₂H: a fascinating group for application in drug development enabling modulation of many molecular properties - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Facile Entry to Pharmaceutically Important 3-Difluoromethyl-Quinoxalin-2-Ones Enabled by Visible-Light-Driven Difluoromethylation of Quinoxalin-2-Ones - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Methyldifluorosilane | 420-34-8 | Benchchem [benchchem.com]
- 4. METHYLDIFLUOROSILANE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Methyldifluorosilane: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1625915#commercial-suppliers-and-availability-of-methyldifluorosilane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com